

N-Acryloylglycine NMR spectrum analysis

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Compound Focus: N-Acryloylglycine

CAS No.: 24599-25-5

Cat. No.: S663276

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N-Acryloylglycine Chemical Information

The table below summarizes the key identifying information for **N-Acryloylglycine** from the Human Metabolome Database [1].

Property	Description
Common Name	N-Acryloylglycine [1]
CAS Number	24599-25-5 [1] [2]
Molecular Formula	C ₅ H ₇ NO ₃ [1] [2]
Average Molecular Weight	129.11 g/mol [1] [2]
IUPAC Name	2-(prop-2-enamido)acetic acid [1]
SMILES	OC(=O)CNC(=O)C=C [1]

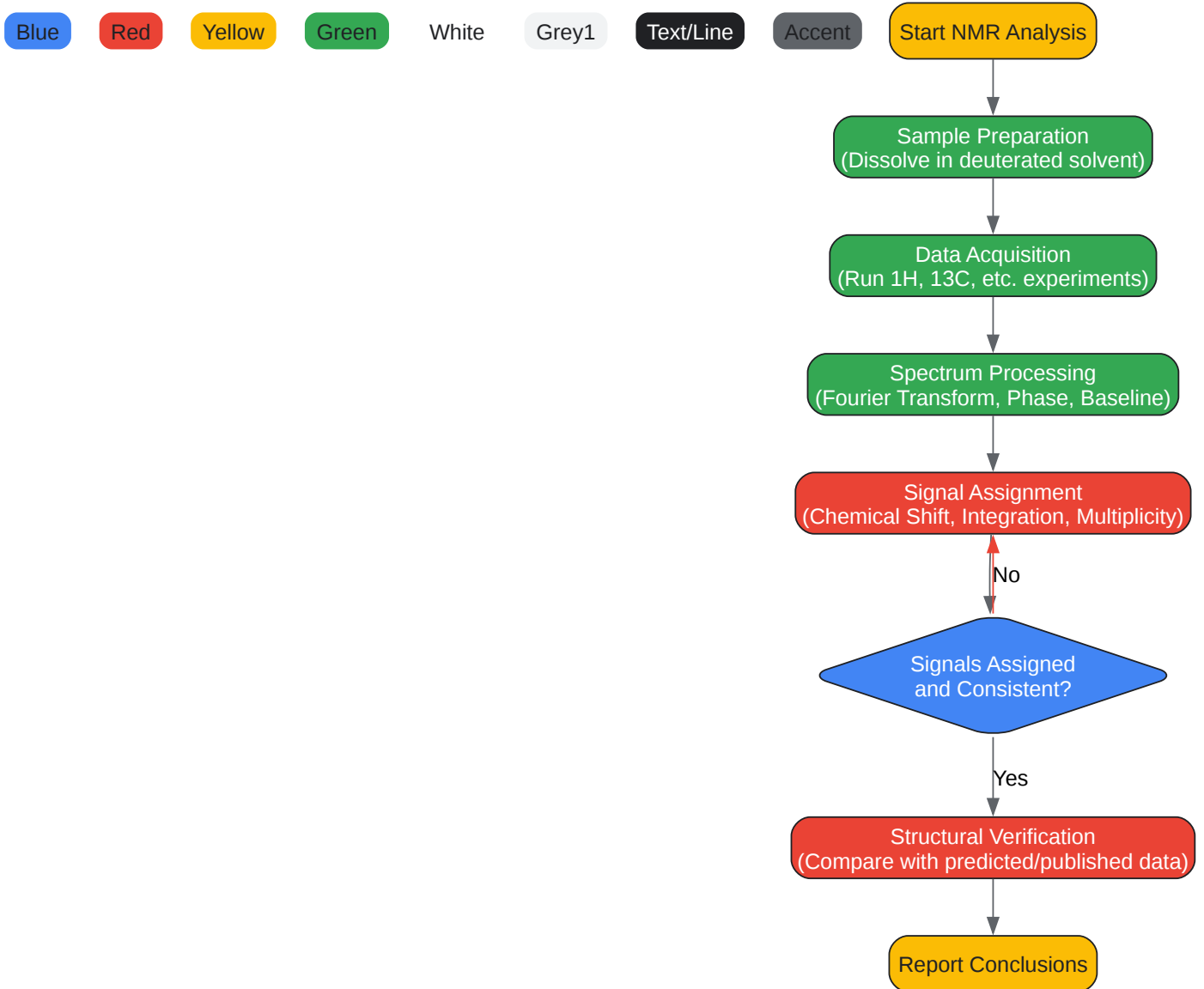
Core Principles of NMR Spectrum Interpretation

To analyze an NMR spectrum of **N-Acryloylglycine**, you would focus on interpreting these key features, which are general principles of NMR [3]:

- **Chemical Shift (δ):** This identifies the electronic environment of a nucleus. Different proton groups in the molecule will resonate at characteristic chemical shift ranges (e.g., the vinyl protons from the acryloyl group will have distinct shifts compared to the methylene protons of glycine) [3].
- **Integration:** The area under a signal is proportional to the number of nuclei giving rise to that signal. In a (^1H)-NMR spectrum, this would confirm the ratio of different proton types [3].
- **Multiplicity and Scalar Coupling (J):** The splitting of a signal (e.g., singlet, doublet, triplet) provides information about the number of protons on adjacent atoms. This is determined by the ($n+1$) rule and the coupling constant (J), which is a measure of the coupling strength [3].

Generalized Protocol for NMR Analysis

The following diagram outlines a general workflow for conducting and analyzing a solution-state NMR experiment, which is applicable to characterizing a compound like **N-Acryloylglycine**. This workflow synthesizes standard NMR practices [3] [4].



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Generalized workflow for NMR analysis of a small molecule.

How to Proceed Without Published Spectral Data

Since a published spectrum for **N-Acryloylglycine** is not available in the current literature based on my search, you have a few options to proceed:

- **Predict the Spectrum:** Use modern NMR prediction software (commercially available or open-source) to generate a theoretical (^1H)- and (^{13}C)-NMR spectrum based on the molecular structure. This will give you estimated chemical shifts and coupling patterns.
- **Run the Experiment:** If you have access to the compound and an NMR spectrometer, you can acquire the experimental data yourself by following the workflow above.
- **Specialized Search:** You may need to perform a deeper search in specialized chemistry databases or patent literature, which was not covered in this search.

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References

1. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
2. | CAS 24599-25-5 | SCBT - Santa Cruz Biotechnology Acryloylglycine [scbt.com]
3. Spectroscopy Principles, Interpreting an NMR and... NMR Spectrum [technologynetworks.com]
4. sciencedirect.com/science/article/abs/pii/S0009250923011600 [sciencedirect.com]

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